

Application Note: IR-895 for Advanced Flow Cytometry

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Compound of Interest

Compound Name: IR-895
CAS No.: 34411-77-3
Cat. No.: B1602281

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For: Researchers, scientists, and drug development professionals.

Introduction: Unlocking the Near-Infrared Spectrum for High-Parameter Flow Cytometry

The quest for deeper biological insights through flow cytometry is intrinsically linked to the expansion of the fluorescent color palette. As the complexity of experimental questions grows, so does the need for more simultaneously detectable markers, pushing the boundaries of conventional multicolor panel design. The near-infrared (NIR) and infrared (IR) regions of the spectrum represent a significant frontier in this endeavor.^[1] Dyes emitting in this range, such as those with a maximal emission around 895 nm (hereafter referred to as **IR-895**), offer a distinct set of advantages that address key limitations of traditional fluorochromes.

The primary benefits of utilizing the NIR/IR spectrum in flow cytometry include:

- **Reduced Autofluorescence:** Cellular autofluorescence is a major obstacle in detecting dim signals, as it can mask the true fluorescent signal from labeled probes.^[2] Autofluorescence

is significantly lower in the NIR/IR range, leading to a cleaner background and improved signal-to-noise ratio.[2]

- **Minimal Spectral Overlap:** The emission of **IR-895** is spectrally well-separated from commonly used fluorochromes in the visible spectrum.[2][3] This minimizes spectral spillover, reducing the complexity of compensation and preserving the sensitivity of other channels.[4][5][6]
- **Ideal for "Low-Noise" Lineage Markers:** The moderate brightness and low spectral overlap of IR dyes make them excellent candidates for identifying major cell populations (lineage markers).[2][3] By moving these bright markers to the IR spectrum, the visible channels are freed up for the detection of rarer or more dimly expressed antigens of interest.[4][5][6]

This application note provides a comprehensive guide to the use of **IR-895** and spectrally similar dyes in flow cytometry, covering its spectral properties, protocol optimization, and data analysis considerations.

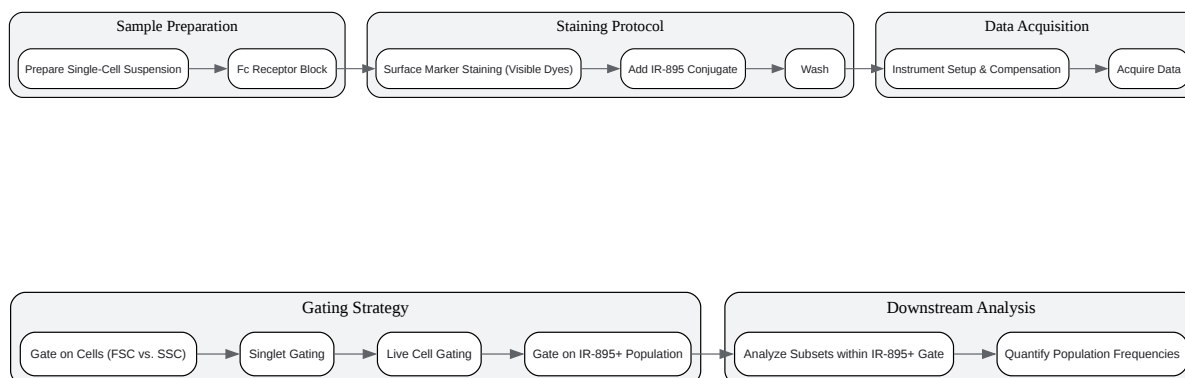
Spectral Properties of IR-895

While the specific dye designated "**IR-895**" may be less common, its utility can be understood through the characteristics of commercially available dyes with similar spectral profiles, such as those with maximal emission around 896 nm.[5]

Property	Typical Value	Significance in Flow Cytometry
Excitation Maximum	~808 nm	Requires a dedicated infrared laser for optimal excitation.[5]
Emission Maximum	~895 nm	Detected using a specific bandpass filter (e.g., 885/40 nm).[5]
Stokes Shift	~87 nm	A large Stokes shift minimizes re-absorption and enhances signal detection.
Quantum Yield	Moderate	Provides sufficient brightness for clear population identification without excessive spillover.[2]

Experimental Workflow for IR-895 Staining

The successful integration of **IR-895** into a flow cytometry panel hinges on a well-defined experimental workflow. The following diagram illustrates the key stages, from sample preparation to data acquisition.



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Caption: Data analysis workflow for an **IR-895** stained sample.

Troubleshooting

Issue	Potential Cause	Suggested Solution
No or weak IR-895 signal	Incorrect laser or filter configuration.	Verify that the 808 nm laser is active and the correct emission filter is in place.
Antibody concentration is too low.	Titrate the IR-895 antibody conjugate to determine the optimal staining concentration.	
Inefficient staining.	Ensure proper cell preparation and adherence to the staining protocol incubation times and temperatures.	
High background/non-specific staining	Inadequate Fc receptor blocking.	Increase the concentration or incubation time of the Fc blocking reagent.
Dead cells are binding the antibody non-specifically.	Include a viability dye in your panel and gate on live cells during analysis.	
Antibody concentration is too high.	Titrate the IR-895 antibody conjugate to find a concentration that maximizes signal-to-noise.	

Conclusion

The incorporation of near-infrared dyes like **IR-895** into flow cytometry panels represents a significant advancement in the field. By leveraging the low autofluorescence and minimal spectral overlap characteristic of this spectral region, researchers can design more complex and sensitive multicolor experiments. [1][2] This enables a more detailed and accurate dissection of cellular phenotypes and functions, ultimately accelerating scientific discovery in immunology, oncology, and beyond. The protocols and considerations outlined in this

application note provide a solid foundation for the successful implementation of **IR-895** in your flow cytometry workflows.

References

- Beckman Coulter. Infrared Fluorescent Dyes. [[Link](#)]
- Telford, W. G. (2013). Near infrared lasers in flow cytometry. Cytometry Part A, 83(10), 883-893. [[Link](#)]
- Nolan, J. P., & Sebba, D. S. (2012). Visible and Near Infrared Fluorescence Spectral Flow Cytometry. Cytometry Part A, 81(10), 855-865. [[Link](#)]
- Request PDF. (2012). Visible and Near Infrared Fluorescence Spectral Flow Cytometry. [[Link](#)]
- Park, J. H., et al. (2020). Novel PE and APC tandems: Additional near-infrared fluorochromes for use in spectral flow cytometry. Cytometry Part A, 97(11), 1161-1168. [[Link](#)]
- Shcherbakova, D. M., & Verkhusha, V. V. (2013). Multiparametric Flow Cytometry Using Near-Infrared Fluorescent Proteins Engineered from Bacterial Phytochromes. PLOS ONE, 8(8), e72944. [[Link](#)]
- Andor. Spectral Flow Cytometry. [[Link](#)]
- bioRxiv. (2021). Novel PE and APC Tandems: Additional Near-Infrared Fluorochromes for Use in Spectral Flow Cytometry. [[Link](#)]
- News-Medical.Net. (2025). Beckman Coulter Life Sciences launches industry-first infrared dye antibody conjugates to expand human phenotyping experiments. [[Link](#)]
- ResearchGate. (2020). Novel PE and APC Tandems: Additional Bright Near-Infrared Tandem Fluorochromes for Use in Spectral Flow Cytometry. [[Link](#)]
- University of Rochester Medical Center. Introduction to Flow Cytometry. [[Link](#)]
- Chemistry LibreTexts. (2023). 3.4: Excitation and Emission Spectra. [[Link](#)]

- Clinical Lab Products. (2025). New Infrared Dye Antibody Conjugates Enable Expanded Flow Cytometry Panel Design. [[Link](#)]
- FluoroFinder. (2021). Newsletter: Spectral Flow Cytometry. [[Link](#)]
- Scientist Live. (2025). Beckman Coulter launches new antibody conjugates. [[Link](#)]

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Sources

- 1. Near infrared lasers in flow cytometry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. beckman.com [beckman.com]
- 3. selectscience.net [selectscience.net]
- 4. news-medical.net [news-medical.net]
- 5. clpmag.com [clpmag.com]
- 6. scientistlive.com [scientistlive.com]
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